Comprehensive Technical Guide: 2-(4-Hydroxyphenyl)pyrimidin-5-amine

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Compound of Interest

Compound Name:	*4-(5-Amino-2-pyrimidyl)phenol*
Cat. No.:	*B11906499*

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Executive Summary & Chemical Identity[1][2]

2-(4-Hydroxyphenyl)pyrimidin-5-amine is a heteroaromatic compound characterized by a central pyrimidine ring substituted with an amino group at the 5-position and a 4-hydroxyphenyl (phenol) moiety at the 2-position.[1] This structural motif represents a privileged scaffold in medicinal chemistry, frequently utilized in the design of kinase inhibitors (e.g., JAK, CDK, and MAPK pathways) due to its ability to form critical hydrogen bonds within the ATP-binding pocket of enzymes.[1]

Chemical Identity Table[1]

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Property	Detail
IUPAC Name	5-Amino-2-(4-hydroxyphenyl)pyrimidine
Common Name	4-(5-Aminopyrimidin-2-yl)phenol
Molecular Formula	$C_{10}H_9N_3O$
Molecular Weight	187.20 g/mol
SMILES	Nc1cnc(c2ccc(O)cc2)nc1
InChI Key	(Predicted) UUAXNIZLIORMNW-UHFFFAOYSA-N
Core Scaffold	2-Aryl-5-aminopyrimidine

Structural Analysis & Physicochemical Properties[1][7][8]

Understanding the physicochemical profile is critical for assessing the "drug-likeness" of this scaffold.[1] The molecule complies with Lipinski's Rule of Five, making it an attractive starting point for oral drug development.[1]

Physicochemical Profile (Predicted)[1][8][9]

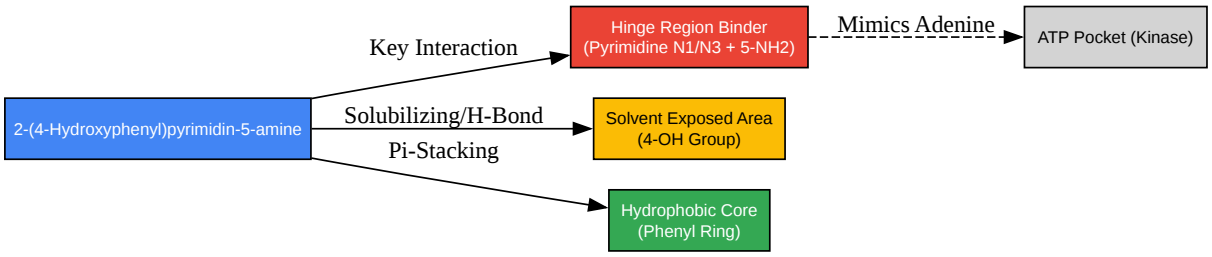
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Parameter	Value	Implications for Drug Design
LogP (Octanol/Water)	~1.2	Optimal lipophilicity for membrane permeability; suggests good oral bioavailability.[1]
TPSA (Topological Polar Surface Area)	~70 Å²	Well within the range (<140 Å²) for good intestinal absorption and potential blood-brain barrier penetration.[1]
H-Bond Donors (HBD)	3 (NH_2, OH)	Critical for interacting with the "hinge region" of kinase enzymes (Glu/Leu residues).[1]
H-Bond Acceptors (HBA)	4 (N, O)	Facilitates water solubility and specific receptor binding.[1]
pKa (Phenolic OH)	~10.0	Weakly acidic; remains largely neutral at physiological pH (7.4).[1]
pKa (Pyrimidinyl NH_2)	~3.5 - 4.0	Weakly basic; unlikely to be protonated at physiological pH.[1]

Structural Logic Diagram

The following diagram illustrates the pharmacophore features of the 2-(4-hydroxyphenyl)pyrimidin-5-amine scaffold.

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Figure 1: Pharmacophore mapping of the scaffold, highlighting regions critical for kinase inhibition.[1]

Synthetic Methodology

The most robust route to synthesize 2-(4-hydroxyphenyl)pyrimidin-5-amine is via a Suzuki-Miyaura cross-coupling reaction.[1] This method offers high yields, mild conditions, and tolerance for the polar hydroxyl and amino functional groups.[1]

Protocol: Suzuki-Miyaura Coupling[1]

Reaction Scheme:

- Reactants: 2-Chloropyrimidin-5-amine (Electrophile) + 4-Hydroxyphenylboronic acid (Nucleophile).[1]
- Catalyst: Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$].[1]
- Base: Potassium Carbonate (K_2CO_3) or Sodium Carbonate (Na_2CO_3).[1]
- Solvent: 1,4-Dioxane / Water (4:1 ratio).[1]

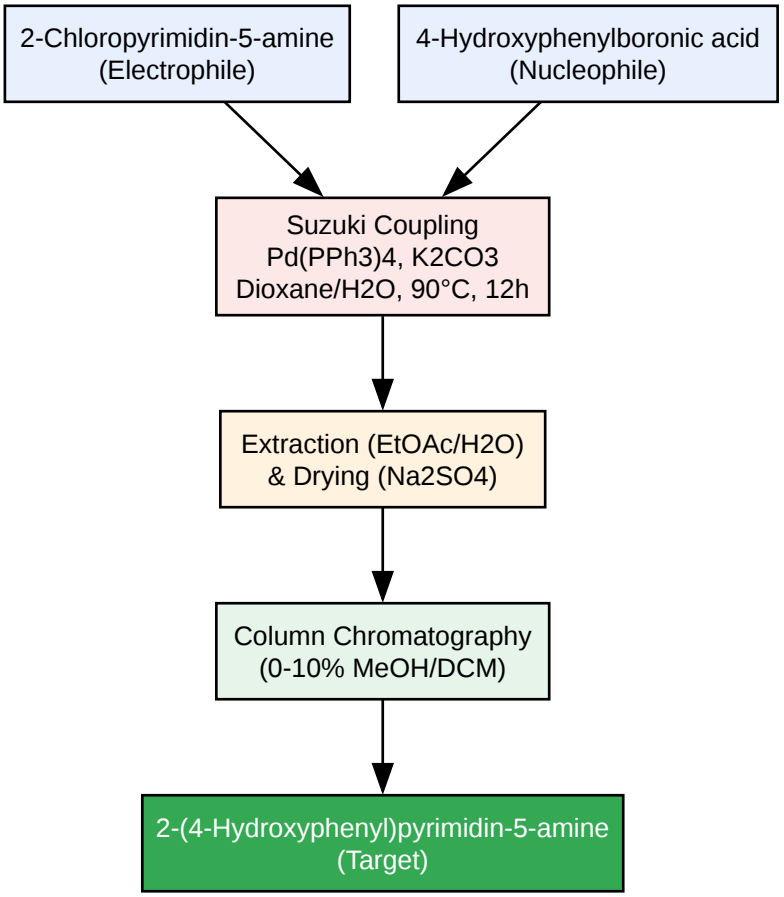
Step-by-Step Procedure:

- Preparation: In a 100 mL round-bottom flask, dissolve 2-chloropyrimidin-5-amine (1.0 eq, 5.0 mmol) and 4-hydroxyphenylboronic acid (1.2 eq, 6.0 mmol) in a mixture of degassed 1,4-dioxane (20 mL) and water (5 mL).

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- Base Addition: Add K_2CO_3 (2.5 eq, 12.5 mmol) to the solution.
- Catalyst Addition: Under a nitrogen atmosphere, add $Pd(PPh_3)_4$ (5 mol%, 0.25 mmol).[1]
- Reflux: Heat the mixture to 90°C and stir for 12–16 hours. Monitor reaction progress via TLC (eluent: 5% MeOH in DCM) or LC-MS.[1]
- Work-up: Cool to room temperature. Dilute with ethyl acetate (50 mL) and wash with water (2 x 30 mL) followed by brine (30 mL).
- Purification: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. Purify the crude residue via silica gel column chromatography (Gradient: 0–10% MeOH in DCM) to yield the target compound as a light yellow/beige solid.[1]

Synthesis Workflow Diagram



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Figure 2: Synthetic workflow for the Suzuki-Miyaura cross-coupling reaction.

Characterization & Validation (Self-Validating Protocols)

To ensure scientific integrity, the synthesized compound must be validated using spectroscopic methods.[1] The following data is predicted based on the structural environment of the protons and carbons.

1H NMR (400 MHz, DMSO-d_6) Prediction

- δ 9.60 (s, 1H, -OH): Broad singlet, exchangeable with D_2O.[1] Characteristic of phenolic hydroxyl.
- δ 8.25 (s, 2H, Pyrimidine H-4, H-6): Sharp singlet. The chemically equivalent protons on the pyrimidine ring are highly deshielded due to the nitrogen atoms.[1]
- δ 7.85 (d, J = 8.5 Hz, 2H, Phenyl H-2', H-6'): Doublet. Ortho to the pyrimidine ring, deshielded by the aromatic system.[1]
- δ 6.85 (d, J = 8.5 Hz, 2H, Phenyl H-3', H-5'): Doublet. Ortho to the hydroxyl group, shielded by the electron-donating oxygen.[1]
- δ 5.40 (s, 2H, $-NH_2$): Broad singlet, exchangeable with D_2O.[1] Characteristic of an aromatic primary amine.[1]

Mass Spectrometry (ESI-MS)[1][8]

- Calculated Mass: 187.07[1]
- Observed Mass $[M+H]^+$: 188.08 (Positive mode)[1]
- Fragmentation Pattern: Loss of NH_3 (M-17) or CO (M-28) may be observed in MS/MS.[1]

Medicinal Chemistry Applications

The 2-aryl-5-aminopyrimidine core is a validated scaffold in oncology and immunology.[1]

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- Kinase Inhibition (JAK/STAT Pathway):
  - The pyrimidine nitrogen (N1 or N3) acts as a hydrogen bond acceptor for the "hinge" region backbone NH.[1]
  - The C5-amino group acts as a hydrogen bond donor to the backbone carbonyl.[1]
  - The 4-hydroxyphenyl group extends into the solvent-exposed region or interacts with the "gatekeeper" residue, improving selectivity.[1]
- CDK Inhibitors:
  - Cyclin-dependent kinases (CDKs) often accommodate planar heterocycles like pyrimidines.[1] This scaffold mimics the adenine ring of ATP, competitively inhibiting the enzyme.[1]
- Chemical Probe Development:
  - The primary amine at position 5 serves as a versatile handle for further derivatization (e.g., amide coupling with acryloyl chloride to create covalent inhibitors targeting cysteine residues).[1]

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